

Sulfo-Cy5 hydrazide chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sulfo-Cy5 hydrazide

Cat. No.: B12395839

[Get Quote](#)

An In-Depth Technical Guide to **Sulfo-Cy5 Hydrazide**: Structure, Properties, and Applications

Introduction

Sulfo-Cy5 hydrazide is a water-soluble, far-red fluorescent dye widely utilized in biological and biomedical research for the labeling and detection of biomolecules.^[1] As a sulfonated derivative of the popular Cyanine5 (Cy5) dye, it possesses two negatively charged sulfo groups that confer excellent water solubility, making it ideal for bioconjugation reactions in aqueous environments without the need for organic co-solvents.^{[2][3][4][5]} This guide provides a comprehensive overview of the chemical structure, properties, and core applications of **Sulfo-Cy5 hydrazide**, with a focus on its utility for researchers, scientists, and drug development professionals.

Chemical Structure and Properties

Sulfo-Cy5 hydrazide is characterized by the classic polymethine chain flanked by two indoline rings, which is responsible for its spectral properties. The key features are the addition of sulfonate groups for water solubility and a terminal hydrazide group for reactivity. The hydrazide functional group enables the dye to react specifically with carbonyl groups (aldehydes and ketones) to form stable hydrazone linkages.

Physicochemical Properties

The key physical and chemical properties of **Sulfo-Cy5 hydrazide** are summarized in the table below. Its high water solubility is a significant advantage for labeling sensitive biological samples like proteins and antibodies.

Property	Value	Reference(s)
Appearance	Dark blue solid	
Molecular Formula	$C_{32}H_{40}N_4O_7S_2$	
Molecular Weight	656.83 g/mol	
CAS Number	2055138-61-7	
Solubility	Very good in water; good in DMF and DMSO	

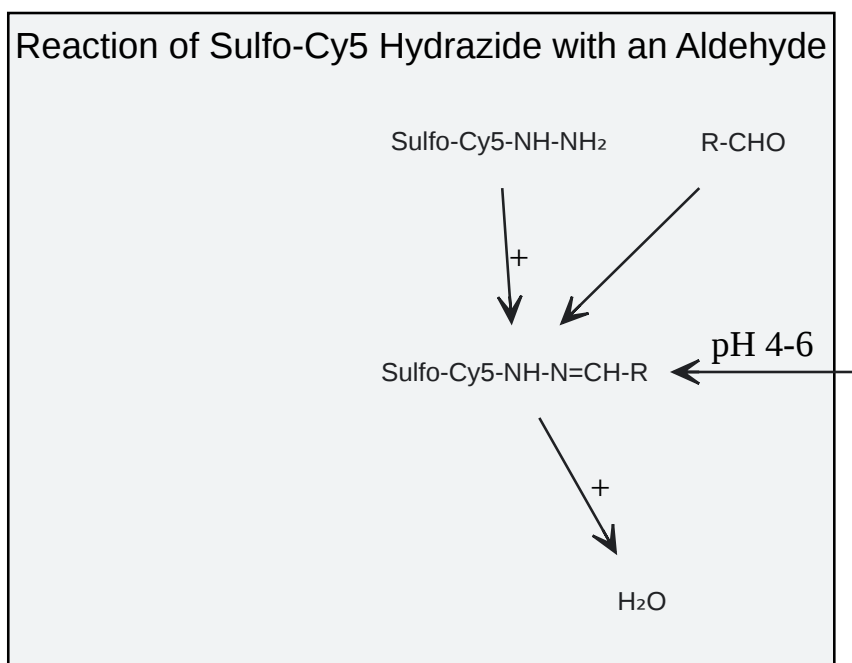
Fluorescent Properties

Sulfo-Cy5 is known for its bright fluorescence, high photostability, and a large extinction coefficient, making it a highly sensitive label for various applications. Its emission in the far-red spectrum is advantageous for biological imaging, as it minimizes interference from cellular autofluorescence.

Property	Value	Reference(s)
Excitation Maximum (λ_{ex})	~646 nm	
Emission Maximum (λ_{em})	~662 nm	
Molar Extinction Coefficient (ϵ)	271,000 L·mol ⁻¹ ·cm ⁻¹	
Fluorescence Quantum Yield (Φ)	0.28	
Stokes Shift	~16 nm	
Correction Factor (CF ₂₆₀)	0.04	
Correction Factor (CF ₂₈₀)	0.04	

Reaction Chemistry: Labeling of Carbonyl Groups

The primary application of **Sulfo-Cy5 hydrazide** is the covalent labeling of molecules containing aldehyde or ketone functionalities. The hydrazide group undergoes a nucleophilic addition-elimination reaction with the carbonyl group to form a stable hydrazone bond. This reaction is efficient and can be performed in aqueous conditions, which is critical for maintaining the integrity of biomolecules like antibodies and proteins.



[Click to download full resolution via product page](#)

Caption: Reaction of **Sulfo-Cy5 hydrazide** with an aldehyde to form a stable hydrazone.

Experimental Protocols and Methodologies

Sulfo-Cy5 hydrazide is particularly useful for labeling glycoproteins, where cis-diol groups within the sugar moieties can be oxidized to generate reactive aldehyde groups.

Protocol: Labeling of Glycoproteins via Periodate Oxidation

This protocol outlines the general steps for labeling glycoproteins with **Sulfo-Cy5 hydrazide** after creating aldehyde groups through sodium periodate oxidation.

1. Materials and Reagents:

- Glycoprotein solution (e.g., 1-5 mg/mL in PBS)
- **Sulfo-Cy5 hydrazide**
- Sodium meta-periodate (NaIO₄) solution (freshly prepared, e.g., 20 mM in water)
- Reaction Buffer (e.g., 100 mM sodium acetate, pH 5.5)
- Quenching solution (e.g., 1 M glycerol or ethylene glycol)
- Purification column (e.g., size-exclusion chromatography, SEC)

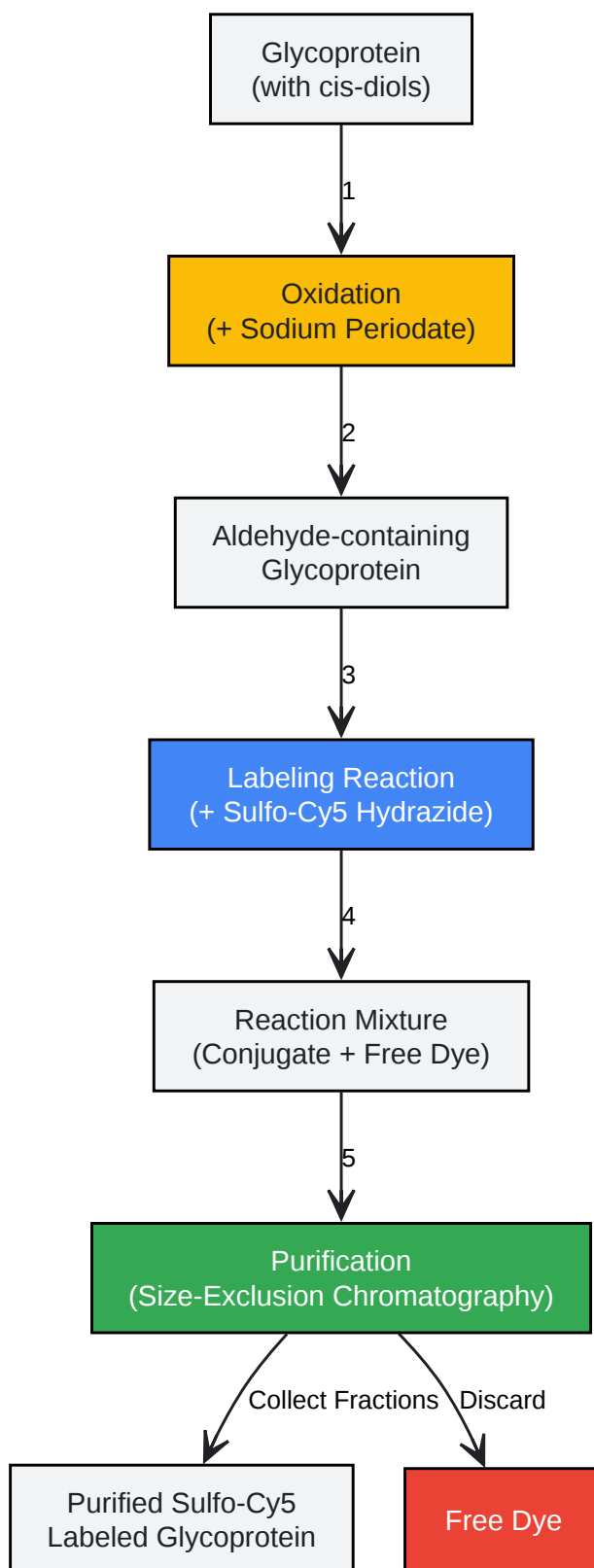
2. Experimental Procedure:

- Oxidation of Glycoprotein:
 - Dissolve the glycoprotein in the reaction buffer.
 - Add the freshly prepared sodium periodate solution to the glycoprotein solution. A typical molar ratio is 10-20 fold excess of periodate to protein.
 - Incubate the reaction in the dark at 4°C for 30-60 minutes.
 - Quench the excess periodate by adding a quenching solution and incubating for 10 minutes.
 - Remove excess periodate and byproducts by buffer exchange using a desalting column equilibrated with the reaction buffer (pH 5.5).
- Labeling with **Sulfo-Cy5 Hydrazide**:

- Dissolve **Sulfo-Cy5 hydrazide** in water or DMSO to prepare a stock solution (e.g., 10 mM).
- Add the **Sulfo-Cy5 hydrazide** stock solution to the oxidized glycoprotein solution. A 20-50 fold molar excess of dye to protein is a common starting point.
- Incubate the reaction for 2-4 hours at room temperature or overnight at 4°C, protected from light.
- Purification of the Conjugate:
 - Remove unreacted, free **Sulfo-Cy5 hydrazide** from the labeled glycoprotein conjugate.
 - Size-exclusion chromatography (e.g., a PD-10 or Sephadex G-25 column) is commonly used. Equilibrate the column with the desired storage buffer (e.g., PBS, pH 7.4).
 - Apply the reaction mixture to the column. The labeled protein will elute in the void volume, while the smaller, unbound dye molecules will be retained and elute later.
 - Collect the colored fractions corresponding to the labeled protein.

3. Characterization:

- Determine the degree of labeling (DOL) by measuring the absorbance of the conjugate at 280 nm (for the protein) and 646 nm (for Sulfo-Cy5). The DOL can be calculated using the Beer-Lambert law, applying the correction factor for the dye's absorbance at 280 nm.



[Click to download full resolution via product page](#)

Caption: Workflow for labeling glycoproteins with **Sulfo-Cy5 hydrazide**.

Applications in Research and Development

The high water solubility and specific reactivity of **Sulfo-Cy5 hydrazide** make it a versatile tool for numerous applications:

- **Glycoprotein and Antibody Labeling:** The most common application is the site-specific labeling of glycoproteins and antibodies on their carbohydrate moieties after periodate oxidation. This preserves the antigen-binding sites of antibodies, which can be compromised when targeting amine groups.
- **Fluorescence Microscopy and Flow Cytometry:** Sulfo-Cy5 labeled biomolecules are used as probes for high-contrast imaging of cellular structures and for precise cell sorting and analysis in flow cytometry.
- **Molecular Probes:** It can be used to create fluorescent probes for studying biomolecular interactions in various bioanalytical assays.
- **Labeling of Oxidized Proteins:** Proteins damaged by oxidative stress can generate carbonyl groups, which can then be specifically detected and quantified using **Sulfo-Cy5 hydrazide**.

Storage and Handling

For long-term stability, **Sulfo-Cy5 hydrazide** should be stored at -20°C in the dark and desiccated. When preparing stock solutions, it is advisable to use high-quality anhydrous solvents like DMSO or DMF, or directly in an aqueous buffer if used immediately. Stock solutions should also be stored at -20°C or -80°C and protected from light and moisture. Transportation can be done at room temperature for short periods (up to 3 weeks).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sulfo Cyanine5 Dye | AxisPharm [axispharm.com]

- 2. lumiprobe.com [lumiprobe.com]
- 3. sulfo-Cyanine5 hydrazide | CAS:2055138-61-7 | AxisPharm [axispharm.com]
- 4. diSulfo-Cy5 Hydrazide | 2055138-61-7 [chemicalbook.com]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Sulfo-Cy5 hydrazide chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12395839#sulfo-cy5-hydrazide-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com